

Crystal Structure of Anhydrous Scandium(III) Perchlorate: A Technical Guide

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Compound of Interest

Compound Name: Scandium perchlorate

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This technical guide provides a detailed overview of the crystal structure and synthesis of anhydrous scandium(III) perchlorate, $\text{Sc}(\text{ClO}_4)_3$. The information is compiled from available scientific literature to aid researchers and professionals in understanding the key characteristics of this compound.

Crystallographic Data

Anhydrous scandium(III) perchlorate crystallizes in a quadratic system. The established lattice parameters are summarized in the table below. To date, a full single-crystal X-ray diffraction study providing atomic coordinates and space group information has not been widely reported in publicly accessible literature.

Parameter	Value	Reference
Crystal System	Quadratic	[1]
a	4.1199(5) Å	[1]
c	24.5010(5) Å	[1]

Molecular Structure and Coordination

Spectroscopic studies, including infrared and Raman spectroscopy, have indicated that the perchlorate (ClO_4^-) groups in anhydrous scandium(III) perchlorate act as bidentate ligands.^[1] This suggests a coordination environment where the scandium(III) ion is bonded to oxygen atoms from the perchlorate groups. The molecular structure is reported to be comparable to that of anhydrous gallium(III) perchlorate.^[1]

Experimental Protocols

The synthesis of anhydrous scandium(III) perchlorate has been described by Favier and Pascal (1991).^[1] The following protocol is based on their reported method.

Synthesis of Anhydrous Scandium(III) Perchlorate

Materials:

- Hydrated scandium(III) chloride ($\text{ScCl}_3 \cdot n\text{H}_2\text{O}$)
- Dichlorine hexoxide (Cl_2O_6)

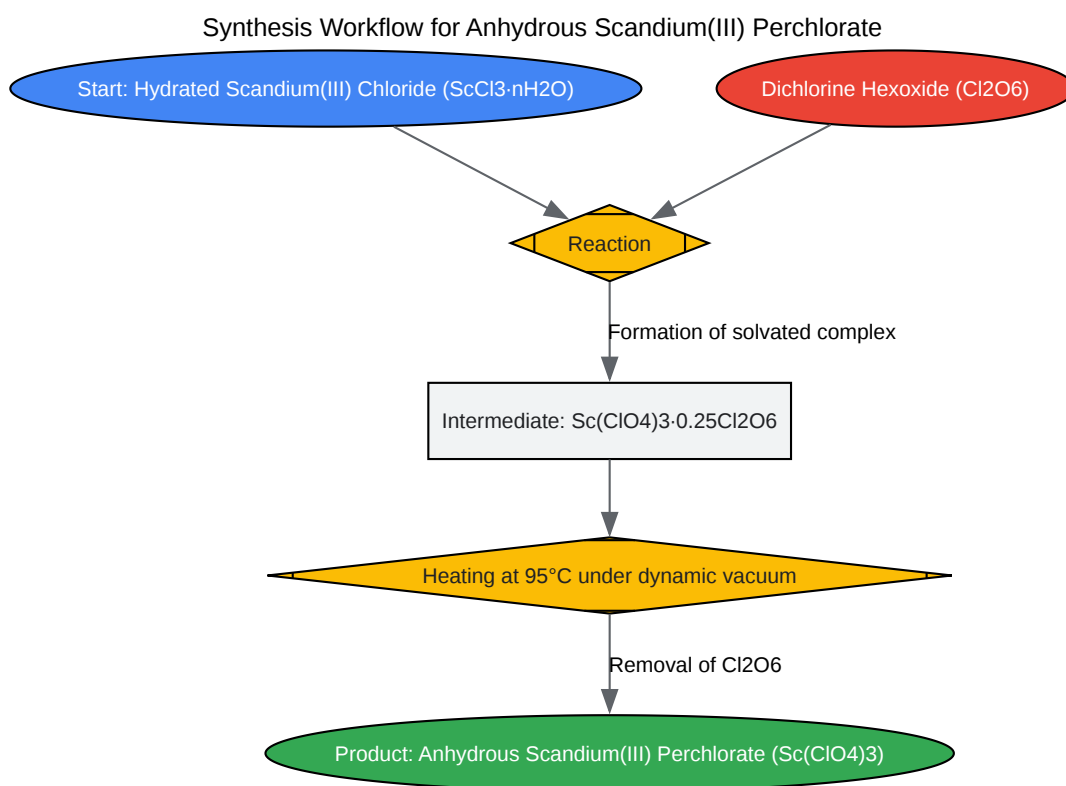
Procedure:

- Reaction: Hydrated scandium(III) chloride is reacted with dichlorine hexoxide. This initial reaction yields a solvated tris(perchlorato) scandium complex, $\text{Sc}(\text{ClO}_4)_3 \cdot 0.25\text{Cl}_2\text{O}_6$.^[1]
- Desolvation: The solvated complex is heated to 95°C under dynamic vacuum. This step removes the dichlorine hexoxide solvate, yielding pure, anhydrous scandium(III) perchlorate.^[1]

Note: Dichlorine hexoxide is a hazardous and reactive substance and should be handled with extreme caution by experienced personnel in a suitable fume hood.

Visualizations

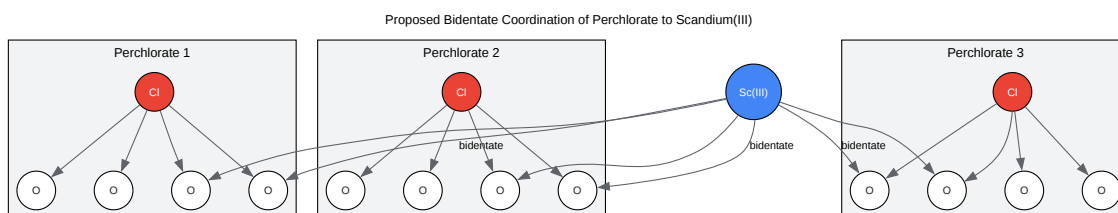
Experimental Workflow for the Synthesis of Anhydrous $\text{Sc}(\text{ClO}_4)_3$



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Caption: Synthesis workflow for anhydrous scandium(III) perchlorate.

Proposed Coordination of Scandium(III) Ion



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Caption: Bidentate coordination of perchlorate to Scandium(III).

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References

- 1. Synthesis and structural analysis of two anhydrous perchlorato complexes of scandium (III): $\text{Sc}(\text{ClO}_4)_3$ and $\text{Sc}(\text{ClO}_4)_3 \cdot 0.25 \text{Cl}_2\text{O}_6$ [inis.iaea.org]
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